

A Comparative Analysis of the Antimicrobial Properties of Maesol (Maesa lanceolata)

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Compound of Interest

Compound Name: **Maesol**

Cat. No.: **B1675900**

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This guide provides a comparative analysis of the antimicrobial properties of **Maesol**, an extract from the plant *Maesa lanceolata*, against two widely used antibiotics: Vancomycin and Gentamicin. The information presented is based on available scientific literature and is intended to provide an objective comparison supported by experimental data.

Overview of Antimicrobial Activity

Maesa lanceolata has been traditionally used in herbal medicine for treating various infections. [1] Scientific studies have validated its antimicrobial properties, attributing them to a rich composition of phytochemicals, including alkaloids, phenols, terpenoids, anthraquinones, and tannins. [1][2] This guide compares the *in vitro* efficacy of **Maesol** extracts with Vancomycin, a glycopeptide antibiotic primarily used against Gram-positive bacteria, and Gentamicin, an aminoglycoside antibiotic with a broad spectrum of activity.

Comparative Antimicrobial Potency

The antimicrobial efficacy of **Maesol** extracts and the selected antibiotics is presented below in terms of Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a substance that prevents visible growth of a microorganism.

Table 1: Minimum Inhibitory Concentration (MIC) Data

Antimicrobial Agent	Bacterial Strain	MIC (µg/mL)	Reference(s)
Maesol (Maesa lanceolata)			
Methanolic Stem Bark Extract	Staphylococcus aureus ATCC 25923	3,910	[1]
Aqueous Stem Bark Extract	Staphylococcus aureus ATCC 25923	> 500,000	[1]
Dichloromethane Stem Bark Extract	Staphylococcus aureus ATCC 25923	15,620	[1]
Methanolic Stem Bark Extract	Escherichia coli ATCC 27853	250,000	[1]
Aqueous Stem Bark Extract	Escherichia coli ATCC 27853	> 500,000	[1]
Dichloromethane Stem Bark Extract	Escherichia coli ATCC 27853	> 500,000	[1]
Methanolic Stem Bark Extract	Pseudomonas aeruginosa	125,000	[1]
Aqueous Stem Bark Extract	Pseudomonas aeruginosa	> 500,000	[1]
Dichloromethane Stem Bark Extract	Pseudomonas aeruginosa	> 500,000	[1]
Vancomycin	Staphylococcus aureus (clinical isolates)	0.5 - 2	[3]
Gentamicin	Escherichia coli (clinical isolates)	≤2 - 64	[4]
Pseudomonas aeruginosa (clinical isolates)		≤4	

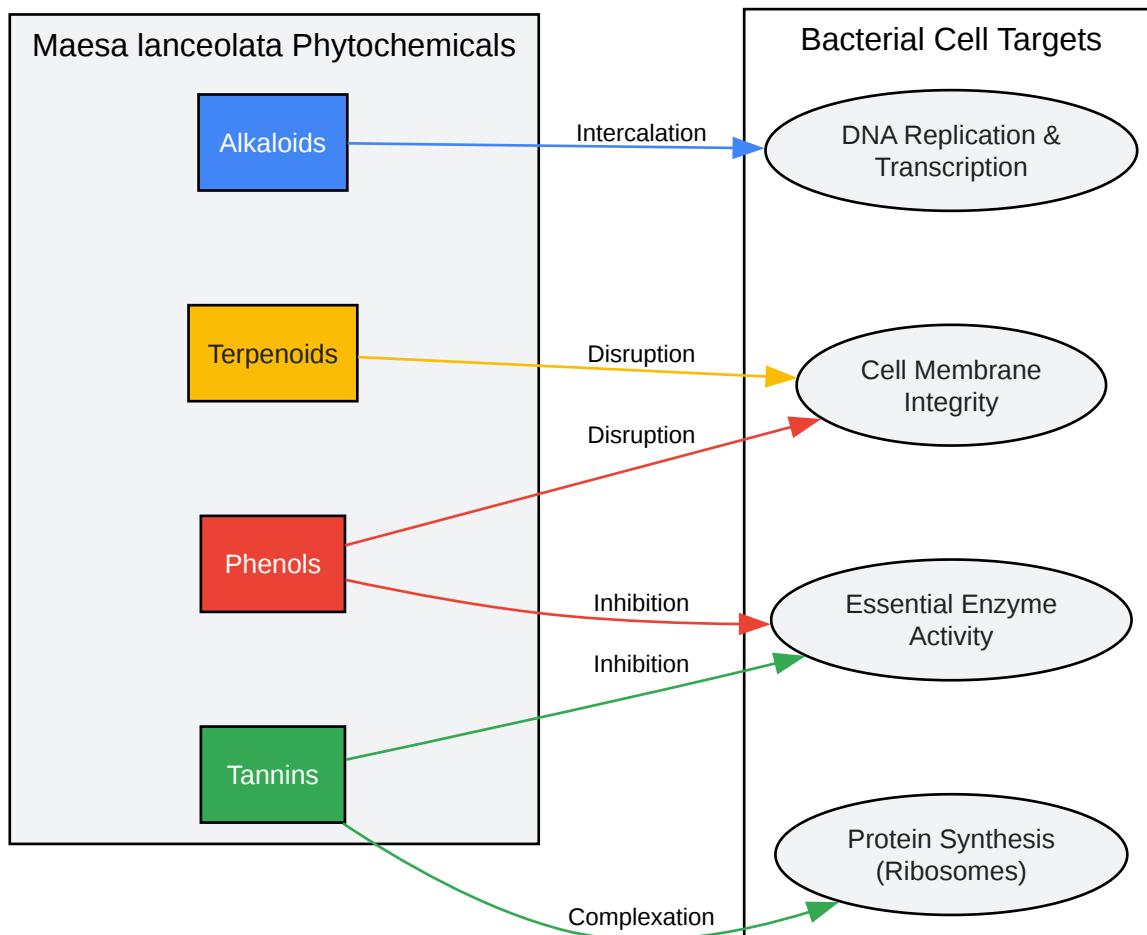
Note: The MIC values for *Maesa lanceolata* extracts are significantly higher than those for the pure antibiotic compounds, which is expected as extracts contain a mixture of active and inactive components.

Mechanisms of Antimicrobial Action

The antimicrobial mechanisms of **Maesol**, Vancomycin, and Gentamicin are distinct, targeting different essential processes in bacterial cells.

Maesol (*Maesa lanceolata*)

The antimicrobial action of *Maesa lanceolata* is attributed to the synergistic effects of its various phytochemical constituents. While a single definitive signaling pathway has not been elucidated, the proposed mechanisms for its primary components are illustrated below.

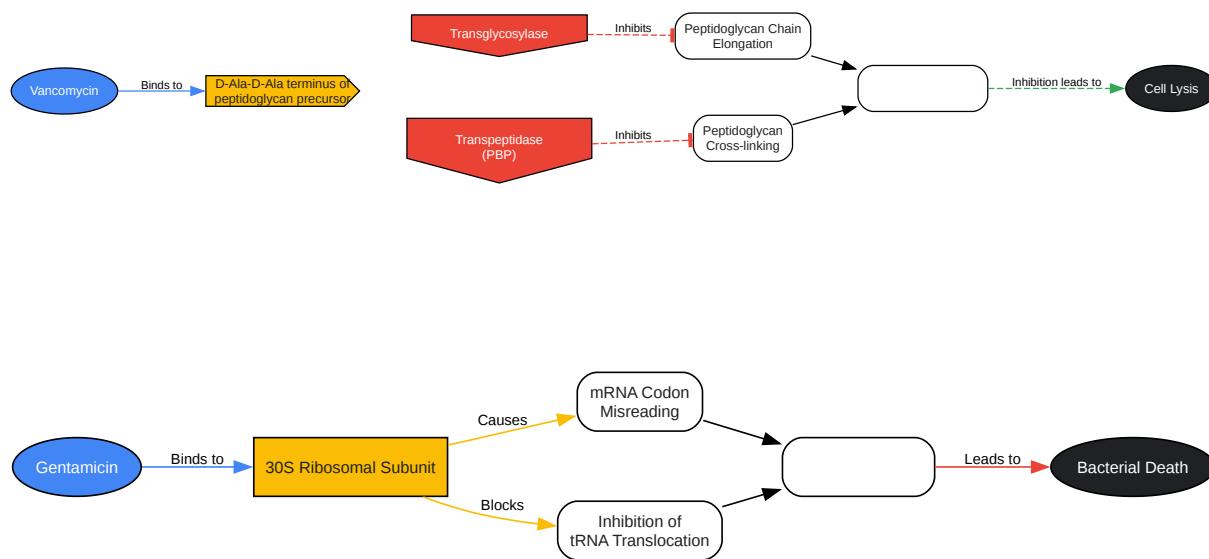


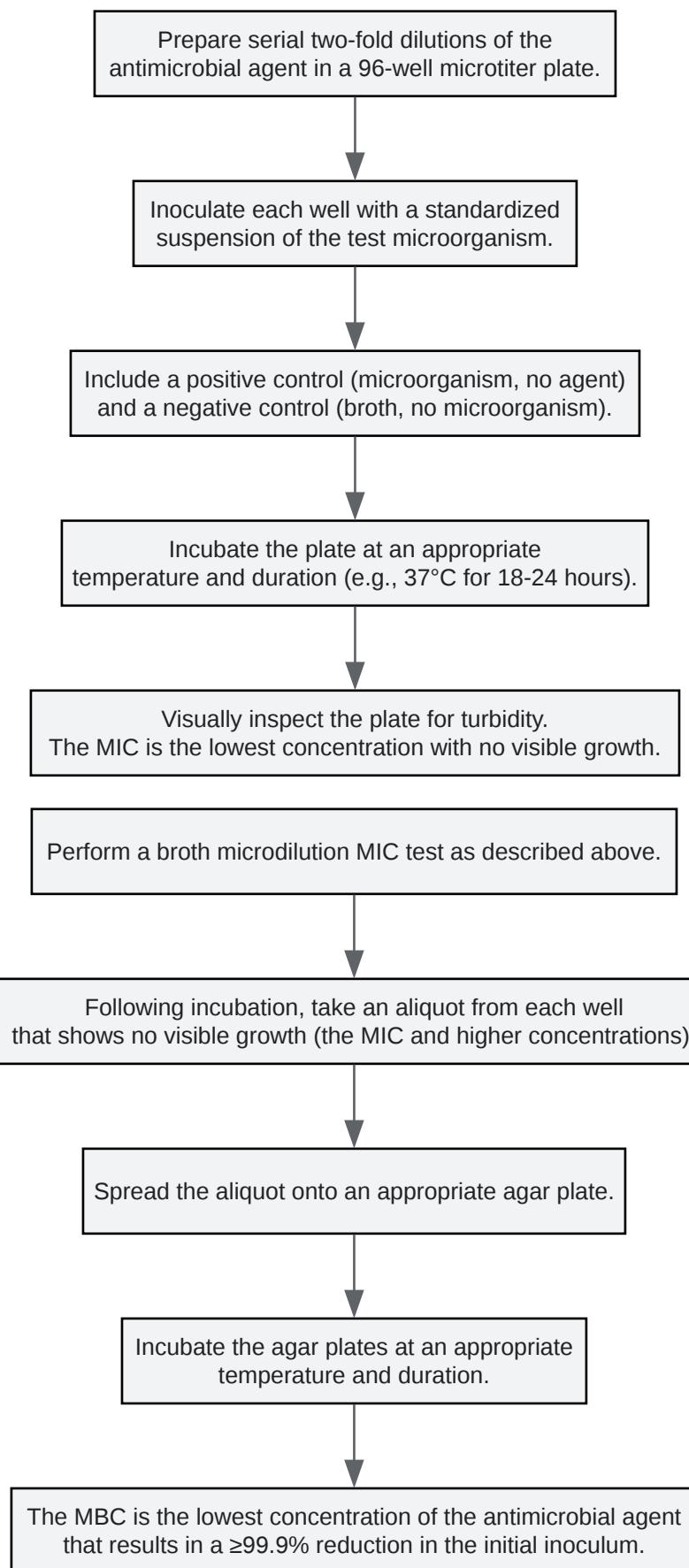
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Caption: Proposed antimicrobial mechanisms of Maesol's phytochemicals.

Vancomycin

Vancomycin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall in Gram-positive bacteria.





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